

Navigating the Isotopic Landscape: A Technical Guide to 1-Chloroadamantane-D15

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Compound of Interest

Compound Name: 1-Chloroadamantane-D15

Cat. No.: B580167

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1-Chloroadamantane-D15**, a deuterated isotopologue of 1-Chloroadamantane. Given the limited availability of specific experimental data for the deuterated compound, this document leverages data from its non-deuterated counterpart, 1-Chloroadamantane, to provide a thorough understanding of its expected physical characteristics. It is important to note that while the physical properties of deuterated and non-deuterated compounds are generally very similar, slight variations may exist.

Core Physical Properties

The primary utility of **1-Chloroadamantane-D15** in research, particularly in mass spectrometry-based assays, is as an internal standard, where its distinct mass allows for precise quantification of the non-deuterated analyte.

1-Chloroadamantane-D15

Property	Value	Source
CAS Number	352431-55-1	[1][2]
Molecular Formula	C10D15Cl	[1]
Purity	98% atom D	[1]
Synonyms	1-Chlorotricyclo[3.3.1.1 ^{3,7}]decan- e-d15, 1-Adamantyl Chloride- d15	[1]

1-Chloroadamantane (Non-Deuterated Analogue)

The following table summarizes the known physical properties of the non-deuterated form, 1-Chloroadamantane. These values are expected to be very close approximations for **1-Chloroadamantane-D15**.

Property	Value	Source
CAS Number	935-56-8	[3][4]
Molecular Formula	C10H15Cl	[3][5]
Molecular Weight	170.68 g/mol	[5]
Appearance	White to light grey adhering crystalline solid	[3][6]
Melting Point	163-166 °C	[4][7]
Boiling Point	Not available	[4]
Solubility	Poorly soluble in water; Soluble in hydrocarbons and nonpolar organic solvents.	[3][6]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	[3]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **1-Chloroadamantane-D15** are not readily available in the surveyed literature, a general purification method for 1-Chloroadamantane has been described, which is applicable for ensuring the purity of the material prior to any analytical characterization.

Purification of 1-Chloroadamantane

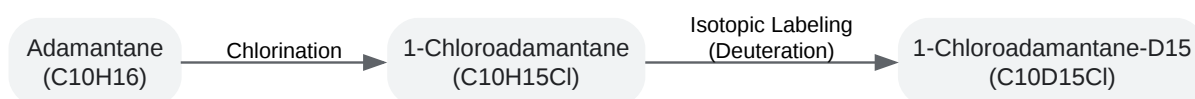
A common method for the purification of 1-Chloroadamantane involves the following steps:

- Crystallization: The compound can be crystallized from aqueous methanol (MeOH).[6]
- Sublimation: Further purification can be achieved by subliming the crystallized material at 100°C under a vacuum of 12 torr.[6]
- Low-Temperature Crystallization: Alternatively, it can be crystallized from methanol at a temperature of -70°C.[6]

These purification steps are crucial for obtaining a sample with high purity, which is essential for the accurate determination of its physical properties.

Logical Relationships and Synthesis Pathway

The following diagram illustrates the conceptual relationship between the parent adamantane structure, its chlorinated derivative, and the deuterated isotopologue. This visualization clarifies the structural progression and the isotopic labeling that defines **1-Chloroadamantane-D15**.



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